

Application Notes and Protocols for Copper(II) Tartrate Hydrate in Agricultural Micronutrients

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Compound of Interest

Compound Name: *Copper(II) tartrate hydrate*

Cat. No.: *B1216646*

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These application notes provide a comprehensive overview of the use of **Copper(II) Tartrate Hydrate** in agricultural formulations, focusing on its role as a micronutrient to enhance crop growth and yield. The following sections detail its synthesis, chemical properties, and protocols for its application and efficacy assessment.

Introduction

Copper (Cu) is an essential micronutrient for plant growth and development, playing a crucial role in various physiological and biochemical processes, including photosynthesis, respiration, and lignin synthesis.[1] **Copper(II) tartrate hydrate** is a chelated form of copper that can be utilized in fertilizers to provide a bioavailable source of this essential element to crops.[1][2] Its chelated nature can improve copper uptake and mobility within the plant. This document outlines the necessary protocols for the synthesis, application, and analysis of **copper(II) tartrate hydrate** for agricultural research.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Copper(II) Tartrate Hydrate** is provided in the table below.

Property	Value	Reference
Synonyms	Cupric tartrate hydrate, Tartaric acid cupric salt	[3]
Molecular Formula	$[-CH(OH)CO_2]_2Cu \cdot xH_2O$	[3]
Appearance	Blue to green crystalline powder	[3]
Purity	≥99% Metals basis (Cu: ≥30%)	[3]

Synthesis Protocol

This protocol describes the synthesis of a basic copper(II) tartrate solution suitable for agricultural applications, based on a method described in patent CN106124715A.[4]

Materials

- Copper(II) sulfate pentahydrate ($CuSO_4 \cdot 5H_2O$)
- Sodium potassium tartrate tetrahydrate ($KNaC_4H_4O_6 \cdot 4H_2O$)
- Sodium hydroxide (NaOH)
- Distilled water

Equipment

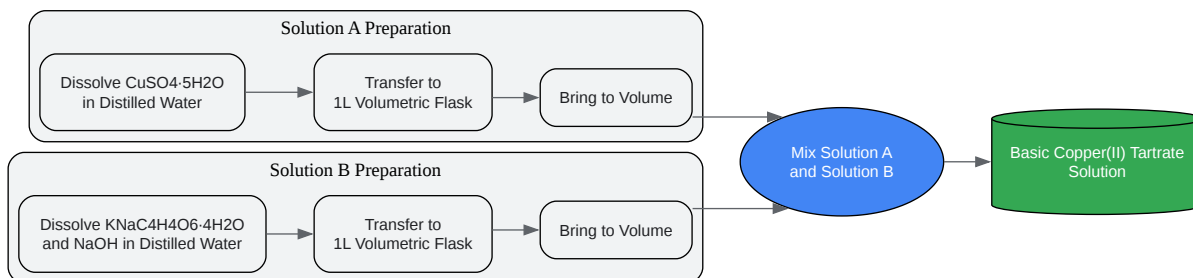
- Beakers
- Volumetric flasks
- Stirring rods
- Heating plate (optional)

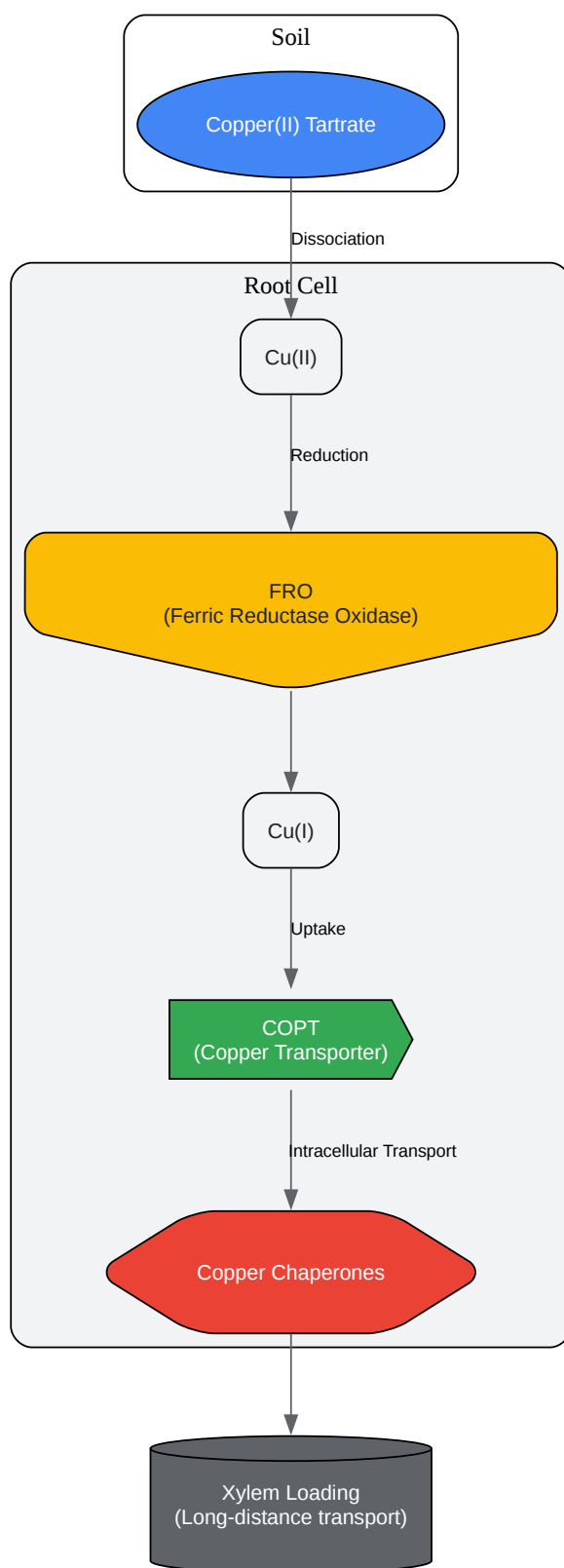
Procedure

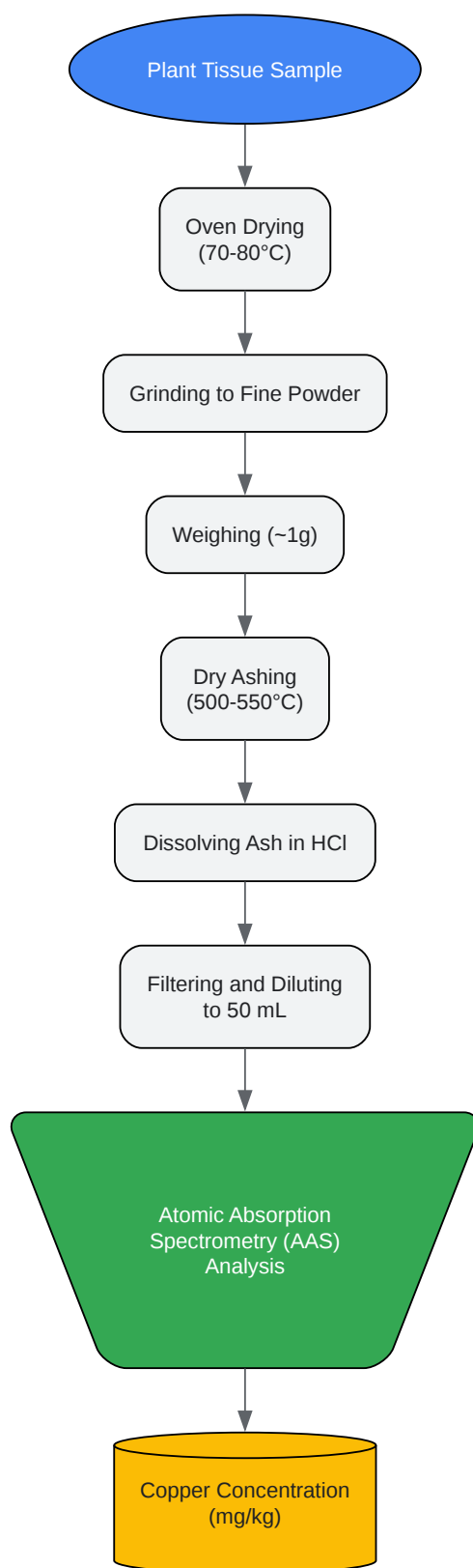
- Prepare Solution A (Copper Sulfate Solution):

1. Dissolve 3.465 g to 10.395 g of copper(II) sulfate pentahydrate in a beaker with a small amount of distilled water. The solution can be gently heated to 30-40°C to aid dissolution.
[4]
 2. Once dissolved, transfer the solution to a 1 L volumetric flask.
 3. Rinse the beaker with distilled water and add the rinsing to the volumetric flask.
 4. Bring the final volume to 1 L with distilled water and mix thoroughly.
- Prepare Solution B (Tartrate-Alkali Solution):
 1. In a separate beaker, dissolve 17.3 g to 51.9 g of sodium potassium tartrate tetrahydrate and 5 g to 15 g of sodium hydroxide in distilled water.[4]
 2. Transfer the solution to a 1 L volumetric flask.
 3. Rinse the beaker with distilled water and add the rinsing to the volumetric flask.
 4. Bring the final volume to 1 L with distilled water and mix thoroughly.
 - Prepare Final Copper(II) Tartrate Solution:
 1. Slowly add Solution A to Solution B while stirring to form the copper(II) tartrate complex.
 2. The resulting solution is a basic copper tartrate formulation.

Synthesis Workflow







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